

1-Azido-2-bromoethane reduction to amine lithium aluminum hydride

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Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

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Chemical Properties and Reduction Principle

1-Azido-2-bromoethane (CAS 19263-22-0, $C_2H_4BrN_3$) is a versatile intermediate featuring both a highly reactive azide ($-N_3$) group and a bromine substituent on a short ethyl chain [1]. The reduction of the azide group to a primary amine by $LiAlH_4$ is a key transformation.

- **Azide Group Reduction:** The azide group is reduced to a primary amine ($-NH_2$) via an intermediate imine species [2]. The bromine atom can also be susceptible to nucleophilic attack by hydride, potentially leading to elimination side products [1].
- **Role of $LiAlH_4$:** $LiAlH_4$ is a powerful reducing agent that acts as a source of nucleophilic hydride (H^-) [2]. It is a pyrophoric powder that reacts violently with water and protic solvents, releasing hydrogen gas and requiring strict handling under inert atmospheres [3].

Pre-Experiment Considerations

Safety Notes

- **$LiAlH_4$ Hazards:** Reacts violently with water, alcohols, and other protic solvents. Causes severe skin and eye damage. Toxic if swallowed [3].
- **1-Azido-2-bromoethane Hazards:** Organic azides can be thermally unstable and shock-sensitive. Assess stability before scaling up.

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat. Conduct all operations in a certified fume hood.

Required Materials and Equipment

- **Chemicals:** **1-Azido-2-bromoethane**, Lithium aluminum hydride (LiAlH₄), anhydrous Tetrahydrofuran (THF) or Diethyl ether, Aqueous acid or Fieser workup reagents [2] [3].
- **Glassware and Equipment:** Oven-dried glassware, three-neck round-bottom flask, magnetic stirrer, reflux condenser, septum, gas inlet/outlet adapters, syringes for reagent transfer, heating stir plate, ice-water bath.

Detailed Experimental Protocol

Step 1: Reaction Setup

- Assemble the reaction flask equipped with a magnetic stir bar, reflux condenser, and thermometer, flame-dry the assembly, and allow it to cool under a positive pressure of inert gas (argon or nitrogen)
- Charge the flask with anhydrous solvent (THF or ether) and cool to 0 °C in an ice-water bath
- Carefully add LiAlH₄ powder (1.1 to 1.2 equivalents per azido group) in small portions to the stirred solvent to avoid clumping [2]

Step 2: Addition and Reaction

- Dissolve **1-azido-2-bromoethane** (1.0 equivalent) in anhydrous solvent and transfer to an addition funnel
- Add the azide solution dropwise to the stirred LiAlH₄ suspension at 0 °C to control exothermic reaction
- After addition, slowly warm the reaction mixture to room temperature and stir for 1-2 hours, then heat under reflux for 4-8 hours with monitoring by TLC

Step 3: Reaction Quenching and Workup

- Cool the reaction mixture to 0 °C
- **Quench sequence:** Slowly add wet solvent (water or 15% NaOH), then water, followed by 15% NaOH, and finally more water [2]
- Stir the mixture vigorously at 0 °C until a white, granular precipitate of aluminum salts forms
- Filter the mixture through a Celite pad and wash the filter cake thoroughly with ethyl acetate or diethyl ether
- Concentrate the combined filtrate and washes under reduced pressure to obtain the crude product

Step 4: Product Purification and Analysis

- Purify the crude 1,2-diaminoethane by distillation or column chromatography
- Analyze the final product by (^1H) NMR spectroscopy and mass spectrometry to confirm structure and purity

Data Presentation and Analysis

Table 1: Expected Results for the Reduction of 1-Azido-2-bromoethane with LiAlH_4

Parameter	Specification / Expected Outcome
Starting Material	1-Azido-2-bromoethane
Final Product	1,2-Diaminoethane (Ethylenediamine)
Reducing Agent	Lithium Aluminum Hydride (LiAlH_4)
Solvent	Anhydrous Tetrahydrofuran (THF) or Diethyl Ether
Reaction Temperature	0 °C → Room Temperature → Reflux
Reaction Time	6-10 hours (total)
Key TLC Change	Disappearance of azide spot, appearance of a new, more polar amine spot
Key IR Change	Disappearance of the strong azide peak ($\sim 2100\text{ cm}^{-1}$), appearance of N-H stretches ($\sim 3300\text{ cm}^{-1}$)
(^1H) NMR (Product)	$\delta \sim 2.7\text{ ppm}$ (m, 4H, $-\text{CH}_2-\text{NH}_2$), $\delta \sim 1.2\text{ ppm}$ (s, 4H, $-\text{NH}_2$)

Alternative and Troubleshooting

Alternative Reducing Agents

- **Catalytic Hydrogenation:** Uses H₂ gas with a catalyst like Pd/C, Raney Ni, or Pt₂O under moderate pressure, but bromine atom may be susceptible to hydrodehalogenation [2]
- **Triphenylphosphine (Staudinger Reduction):** Converts azide to iminophosphorane intermediate hydrolyzed to amine and phosphine oxide, chemoselective for azide over alkyl bromide

Troubleshooting Common Issues

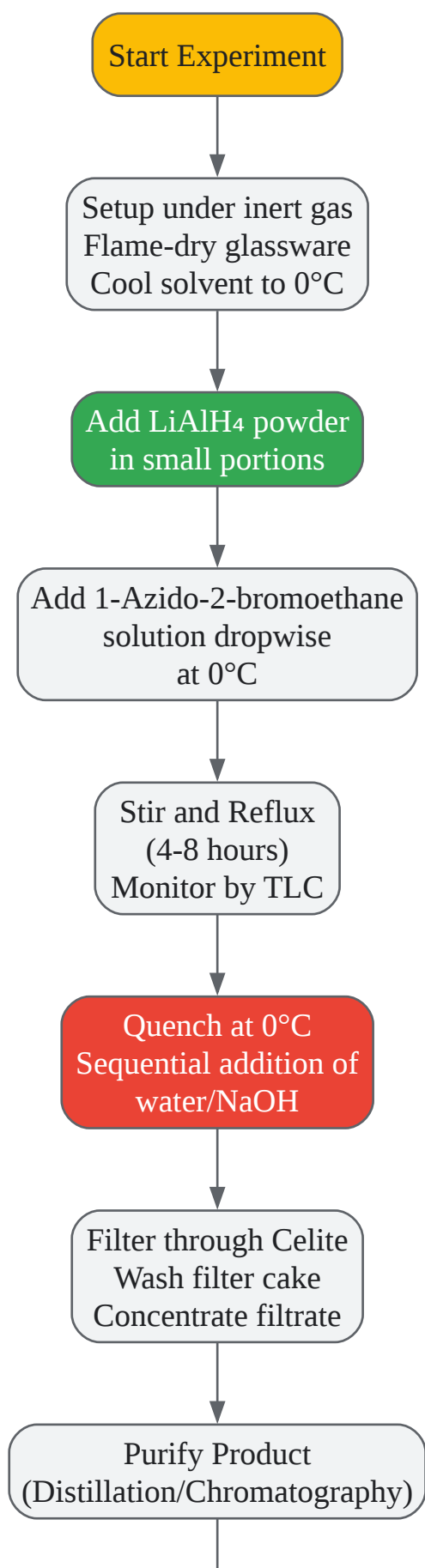
- **Low Yield / Incomplete Reaction:** Ensure solvent and reagents are anhydrous; use freshly prepared LiAlH₄; increase reaction time or temperature
- **Formation of Side Products:** Maintain low temperature during addition; consider protecting the amine in situ if over-alkylation occurs
- **Difficult Workup / Emulsions:** Ensure complete quenching and formation of granular aluminum salts; use Fieser workup; gentle warming of the mixture after quenching can help

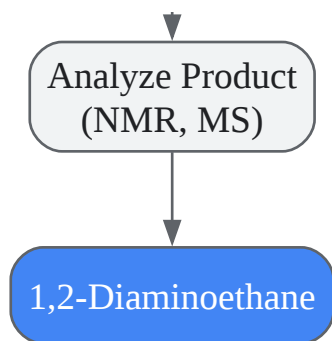
Application Notes

The produced 1,2-diaminoethane is a valuable chelating agent and building block for pharmaceuticals, agrochemicals, and materials [1]. The azide reduction strategy using LiAlH₄ is particularly useful when other reducible groups are absent.

Experimental Workflow

The following diagram outlines the complete experimental workflow from setup to purification.





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Conclusion

This protocol provides a detailed and reliable procedure for synthesizing 1,2-diaminoethane from **1-azido-2-bromoethane** using LiAlH_4 . Adherence to safety protocols and careful execution of the quenching steps are crucial for success.

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References

1. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]
2. (LiAlH_4) For Lithium of Carboxylic... Aluminum Hydride Reduction [masterorganicchemistry.com]
3. Lithium Aluminum Hydride, $\geq 97\%$, Powder, Reagent Grade [carolinachemical.com]

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